

"performance comparison of ZDDPs with ashless antiwear additives"

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Compound of Interest

Compound Name: *zinc;diheptoxy-sulfanylidene-sulfido-λ5-phosphane*

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A comparative analysis of Zinc Dialkyldithiophosphates (ZDDPs) and ashless antiwear (AW) additives reveals distinct performance characteristics rooted in their unique chemical mechanisms. While ZDPs have long been the industry standard due to their cost-effectiveness and multifunctional nature, the push for more environmentally friendly lubricants has spurred the development of ashless alternatives.^{[1][2]} This guide provides a detailed comparison of their performance, supported by experimental data, methodologies, and mechanistic diagrams.

Quantitative Performance Comparison

The relative performance of ZDDPs and ashless antiwear additives can be quantified through various tribological tests. The following table summarizes key performance data from a study evaluating a specific organic antiwear/friction modifier (OAW-FM), Naugalube 810, against a ZDDP additive.

Additive Composition	Wear Scar Diameter (mm)	Coefficient of Friction
5W-20 Oil (Baseline)	0.79	Not Reported
1.0% wt. ZDDP (0.1% wt. P)	0.48	Not Reported
1.0% wt. Naugalube 810 (OAW-FM)	0.49	Not Reported
0.5% wt. ZDDP + 0.5% wt. Naugalube 810	0.37	Not Reported

Data sourced from a study evaluating Naugalube 810 using the Falex Four-Ball test (ASTM D 4172).[3]

The data indicates that while both ZDDP and the ashless additive significantly reduce wear compared to the baseline oil, a synergistic effect is observed when they are used in combination, resulting in the lowest wear scar diameter.[3] Other studies have also shown that ashless dialkyldithiophosphates can offer comparable performance to ZDDPs in terms of wear prevention, extreme pressure (EP) properties, and oxidation resistance when formulated with an appropriate additive blend.[1]

Experimental Protocols

The evaluation of antiwear additives relies on standardized and well-defined experimental protocols. A commonly utilized method is the Four-Ball Wear Test (ASTM D4172).

Four-Ball Wear Test (ASTM D4172)

Objective: To determine the wear preventive properties of a lubricant.

Apparatus: A four-ball wear tester, which consists of three steel balls held stationary in a cup filled with the test lubricant, while a fourth steel ball is rotated against them under a specified load, speed, and temperature.

Procedure:

- Three stationary steel balls are clamped together and covered with the lubricant being evaluated.

- A fourth steel ball is pressed with a load into the cavity formed by the three clamped balls.
- The top ball is then rotated at a given speed for a specific duration and at a controlled temperature.
- After the test, the wear scars on the three lower balls are measured and averaged to determine the wear scar diameter.

Typical Test Parameters (as cited in the study of Naugalube 810):

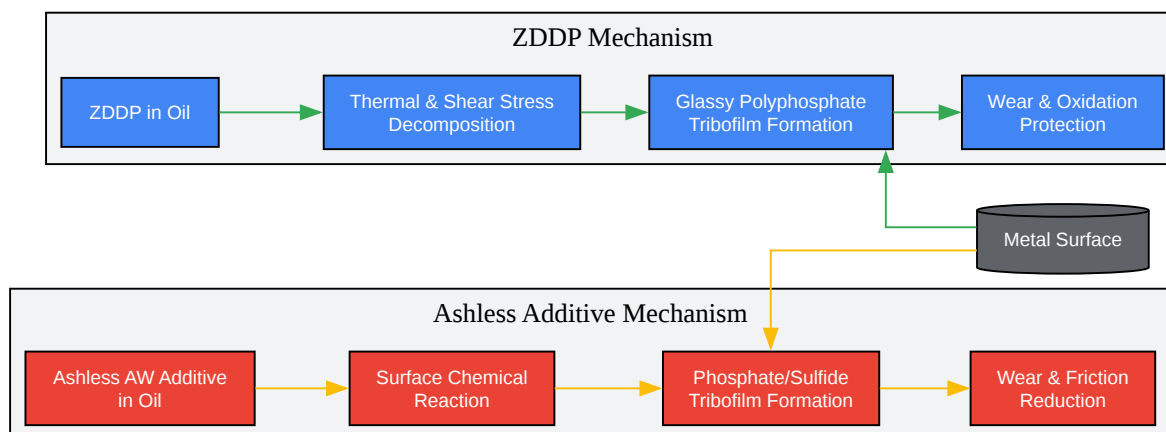
- Test Method: Falex Four-Ball (ASTM D 4172)
- Further specific parameters such as load, speed, temperature, and duration are crucial for reproducibility but were not detailed in the provided search results.

Anti-Wear Mechanisms

The protective properties of ZDDPs and ashless antiwear additives stem from their ability to form a sacrificial film on metal surfaces under boundary lubrication conditions.

ZDDP Anti-Wear Mechanism: ZDDPs function by thermally decomposing at elevated temperatures and pressures experienced at asperity contacts. This decomposition leads to the formation of a complex, glassy polyphosphate tribofilm on the metal surface. This film is typically 50-150 nm thick and acts as a physical barrier, preventing direct metal-to-metal contact and reducing wear. The formation of this film is a dynamic process of removal and replenishment during engine operation.

Ashless Antiwear Additive Mechanism: Ashless antiwear additives, which are free of metallic elements, also function by forming a protective surface film. These additives, often containing phosphorus and/or sulfur, react chemically with the metal surface under high pressure and heat to form compounds like metal phosphates or sulfides. This tribofilm, similar to that of ZDDPs, provides a low-friction layer that minimizes wear. Some ashless additives are designed to be environmentally friendly by not producing ash upon combustion.

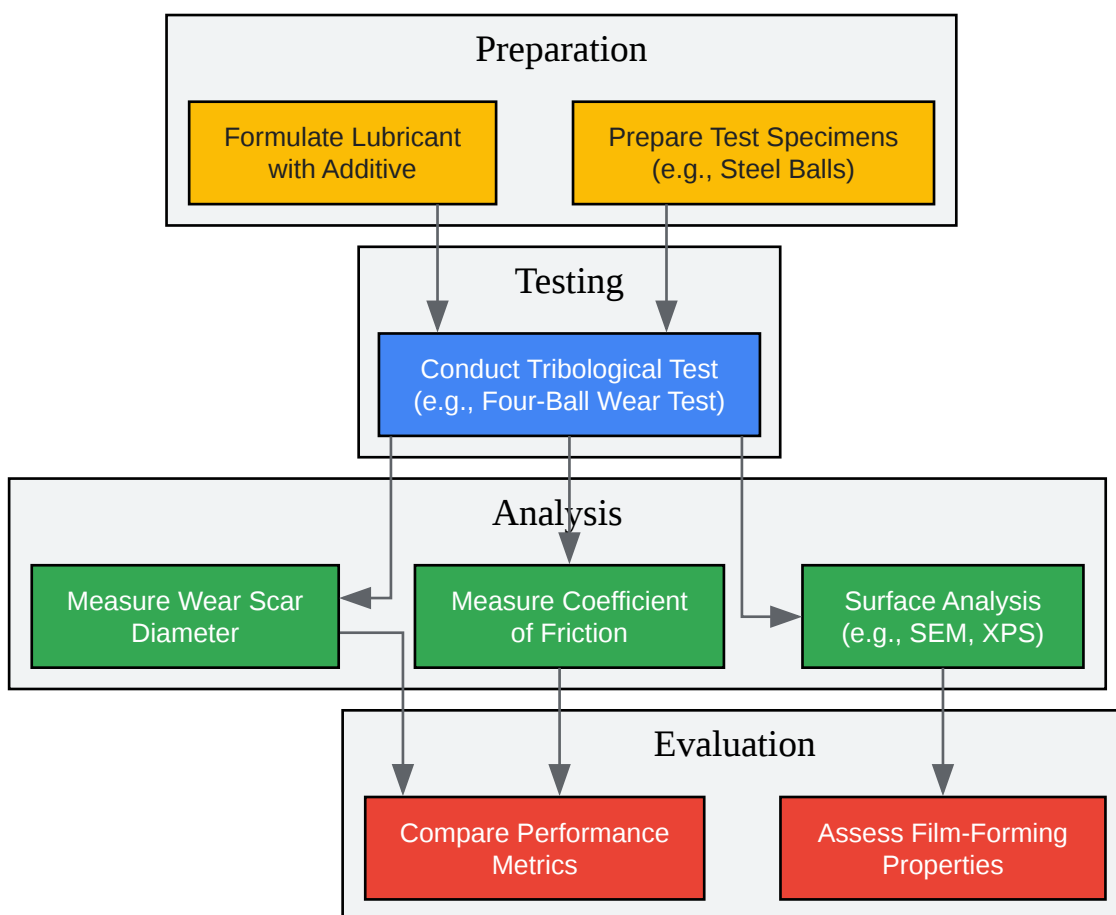


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Caption: Anti-wear mechanisms of ZDDP and ashless additives.

Experimental Workflow for Anti-Wear Additive Evaluation

The process of comparing anti-wear additives follows a structured experimental workflow to ensure reliable and comparable results.



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Caption: Experimental workflow for evaluating anti-wear additives.

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